

# Application Notes and Protocols for Ru-(R,R)-Ms-DENEB Powder

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## Compound of Interest

Compound Name: **Ru-(R,R)-Ms-DENEB**

Cat. No.: **B6290005**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and application of **Ru-(R,R)-Ms-DENEB** powder, a highly efficient oxo-tethered ruthenium complex for asymmetric hydrogenation and transfer hydrogenation reactions.

## Product Information

Property	Value
Chemical Name	Chloro[N-[(1R,2R)-2-[(S)-[2-[(1,2,3,4,5,6- $\eta$ )-4-methylphenyl]methoxy]ethyl]amino- $\kappa$ N]-1,2-diphenylethyl]methanesulfonamidato- $\kappa$ N]ruthenium
CAS Number	1333981-86-4
Molecular Formula	C <sub>25</sub> H <sub>29</sub> ClN <sub>2</sub> O <sub>3</sub> RuS
Molecular Weight	574.10 g/mol
Appearance	Light to dark brown powder

## Safety, Handling, and Storage

Proper handling and storage of **Ru-(R,R)-Ms-DENEB** powder are crucial to ensure its stability, catalytic activity, and the safety of laboratory personnel.

## Safety Precautions

**Ru-(R,R)-Ms-DENEB** is a combustible solid and should be handled with care. While it is not reported to be pyrophoric, hygroscopic, air-sensitive, light-sensitive, or moisture-sensitive, adherence to standard laboratory safety protocols is essential.

### Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile).
- Respiratory Protection: In case of inadequate ventilation or potential for dust formation, use a NIOSH-approved respirator.
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing.

### Engineering Controls:

- Handle the powder in a well-ventilated area, preferably within a certified laboratory fume hood.
- Use explosion-proof electrical and ventilating equipment in areas where dust accumulation is possible.

## Handling Procedures

- Avoid inhalation of dust.
- Prevent contact with skin and eyes.
- Keep away from heat, sparks, and open flames.
- Minimize dust generation during handling.
- Wash hands thoroughly after handling.

## Storage Conditions

Store **Ru-(R,R)-Ms-DNEB** powder in a tightly sealed container, as it is packaged under a dry inert gas.[\[1\]](#)

Parameter	Recommendation
Temperature	Cool, dry place.
Atmosphere	Inert atmosphere (e.g., Argon, Nitrogen).
Incompatible Materials	Strong oxidizing agents.

## Experimental Protocols

**Ru-(R,R)-Ms-DNEB** is a highly effective catalyst for the asymmetric transfer hydrogenation of ketones to produce chiral alcohols, which are valuable intermediates in pharmaceutical synthesis.[\[2\]](#)

### Asymmetric Transfer Hydrogenation of Acetophenone

This protocol describes a general procedure for the asymmetric transfer hydrogenation of acetophenone to (R)-1-phenylethanol using **Ru-(R,R)-Ms-DNEB**.

#### Materials:

- **Ru-(R,R)-Ms-DNEB** catalyst
- Acetophenone
- Formic acid (HCOOH)
- Triethylamine (NEt<sub>3</sub>)
- Anhydrous solvent (e.g., Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>))
- Schlenk flask or similar reaction vessel
- Magnetic stirrer and stir bar
- Inert gas supply (Argon or Nitrogen)

**Procedure:**

- Reaction Setup: In a glovebox or under an inert atmosphere, add **Ru-(R,R)-Ms-DENEB** (e.g., 0.001 mmol, 0.574 mg) to a dry Schlenk flask equipped with a magnetic stir bar.
- Solvent and Reagents Addition: Add the anhydrous solvent (e.g., 5 mL of  $\text{CH}_2\text{Cl}_2$ ) to the flask. Subsequently, add acetophenone (1 mmol, 120.15 mg).
- Hydrogen Source: Prepare a 5:2 mixture of formic acid and triethylamine. Add the required amount of this mixture (e.g., 1.5 mmol  $\text{HCOOH}$  and 0.6 mmol  $\text{NEt}_3$ ) to the reaction flask.
- Reaction: Stir the reaction mixture at a controlled temperature (e.g., 25-40 °C) and monitor the progress of the reaction by a suitable analytical technique (e.g., TLC, GC, or HPLC).
- Work-up: Upon completion, quench the reaction with water or a saturated aqueous solution of sodium bicarbonate. Extract the product with an organic solvent (e.g., ethyl acetate).
- Purification: Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

**Typical Reaction Parameters:**

Parameter	Value
Substrate-to-Catalyst Ratio (S/C)	1000:1 to 10,000:1
Hydrogen Source	Formic acid/Triethylamine (5:2), Isopropanol
Solvent	Dichloromethane, Methanol
Temperature	25 - 60 °C
Reaction Time	2 - 24 hours

## Data Presentation

**Solubility Data:**

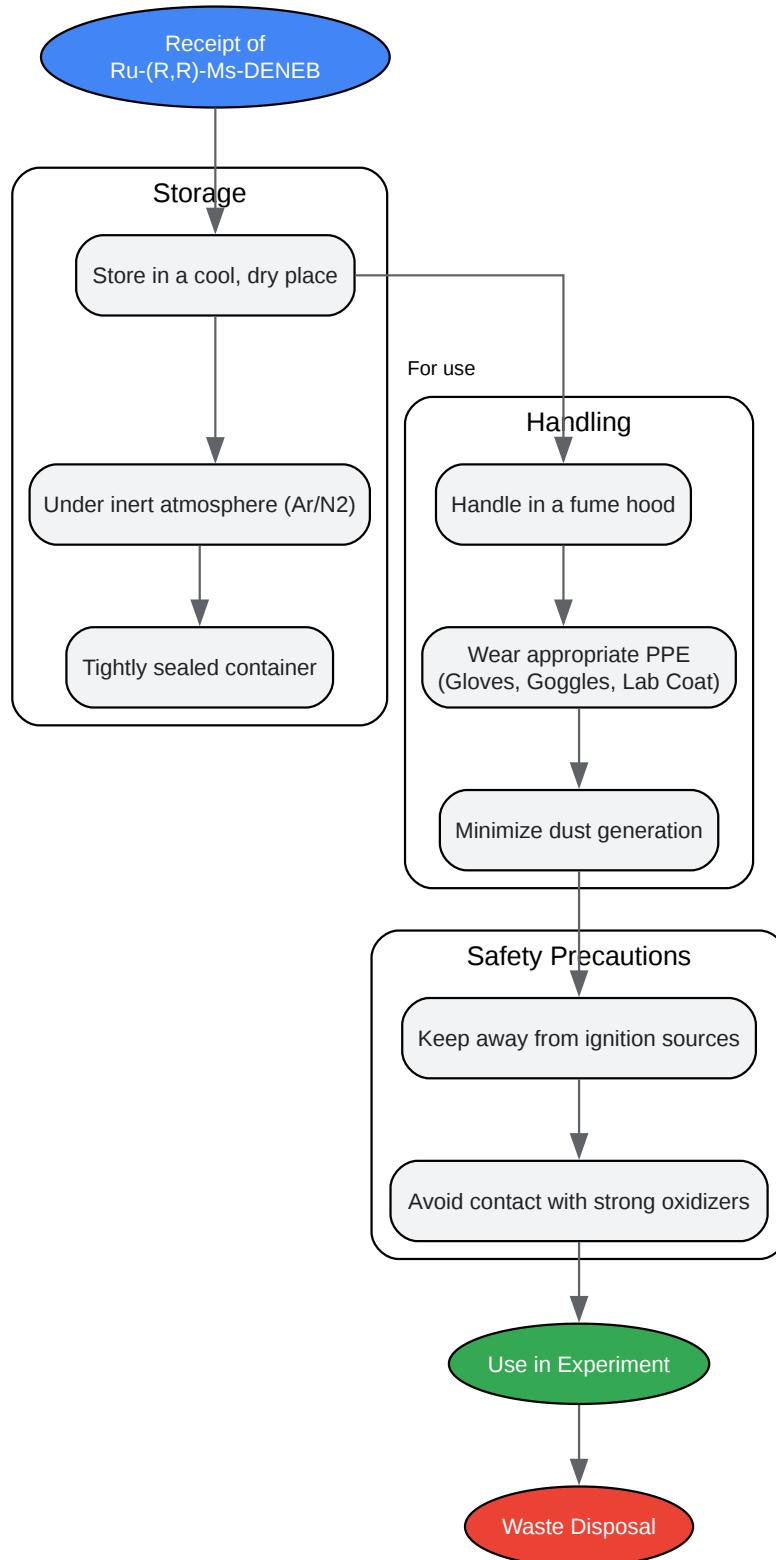
Quantitative solubility data for **Ru-(R,R)-Ms-DENEB** in various organic solvents is not extensively published. However, it is known to be soluble in common organic solvents used for catalysis.

Solvent	Solubility	Notes
Dichloromethane	Soluble	Commonly used for reactions.
Methanol	Soluble	Used in catalyst preparation and reactions. <a href="#">[2]</a>
Tetrahydrofuran	Likely Soluble	General solvent for organometallic complexes.
Toluene	Likely Soluble	General solvent for organometallic complexes.

Researchers should determine the precise solubility for their specific experimental conditions.

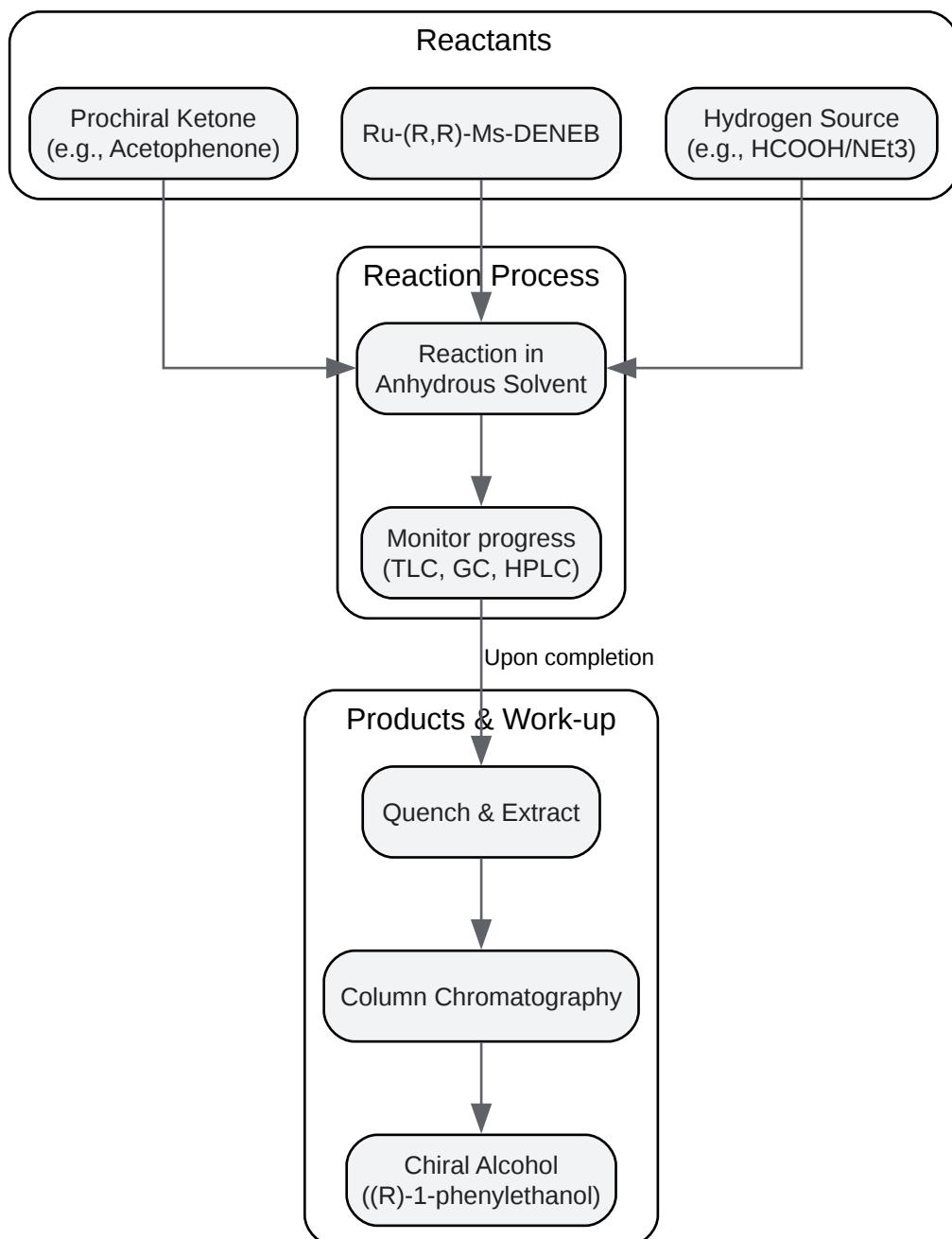
## Visualizations

## Workflow for Handling and Storage of Ru-(R,R)-Ms-DENEB Powder

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## Handling and Storage Workflow

## Asymmetric Transfer Hydrogenation of a Ketone

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## Experimental Workflow

## Disposal

Unused **Ru-(R,R)-Ms-DENEB** powder and reaction waste containing the catalyst should be considered hazardous waste. Dispose of the material in accordance with all applicable federal, state, and local environmental regulations.[3][4] Recycling of ruthenium-containing waste is a viable option and should be considered to conserve resources.[5][6][7]

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## References

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